

# An In-depth Technical Guide to 2-Hydroxy-5-nitrobenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Hydroxy-5-nitrobenzonitrile**

Cat. No.: **B1279109**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological activities of **2-Hydroxy-5-nitrobenzonitrile**. The information is intended for researchers, scientists, and professionals involved in drug development and other chemical research fields.

## Core Chemical Properties

**2-Hydroxy-5-nitrobenzonitrile** is a nitroaromatic compound with the chemical formula  $C_7H_4N_2O_3$ . It is also known by other names such as 2-cyano-4-nitrophenol. This compound is a solid at room temperature and presents as a light yellow to light brown solid.

## Physical and Chemical Data Summary

A summary of the key quantitative data for **2-Hydroxy-5-nitrobenzonitrile** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	164.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	190-194 °C	<a href="#">[2]</a>
Boiling Point	345 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	162 °C	<a href="#">[2]</a>
Appearance	Light yellow to light brown solid	<a href="#">[3]</a>
pKa	3.97 ± 0.22 (Predicted)	<a href="#">[3]</a>
CAS Number	39835-09-1	<a href="#">[1]</a> <a href="#">[2]</a>

## Spectroscopic Data

While detailed spectra are best obtained from dedicated databases, the following table summarizes the expected spectroscopic characteristics for **2-Hydroxy-5-nitrobenzonitrile** based on its functional groups.

Spectroscopic Technique	Expected Peaks/Signals
<sup>1</sup> H NMR	Aromatic protons in the range of $\delta$ 7.0-8.5 ppm, hydroxyl proton signal.
<sup>13</sup> C NMR	Aromatic carbons, nitrile carbon (~115-120 ppm), carbon bearing the hydroxyl group, and carbon bearing the nitro group.
FTIR (cm <sup>-1</sup> )	~3200-3600 (O-H stretch, broad), ~3000-3100 (aromatic C-H stretch), ~2220-2260 (C≡N stretch), ~1500-1550 and ~1300-1350 (NO <sub>2</sub> asymmetric and symmetric stretch). <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **2-Hydroxy-5-nitrobenzonitrile** are not widely published. However, based on standard organic chemistry procedures for analogous compounds, a reliable synthetic and purification workflow can be proposed.[7][8]

## Proposed Synthesis of 2-Hydroxy-5-nitrobenzonitrile

A plausible synthetic route involves the nitration of 2-hydroxybenzonitrile.

Materials:

- 2-Hydroxybenzonitrile
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Concentrated Nitric Acid ( $\text{HNO}_3$ )
- Ice
- Deionized Water
- Ethanol (for recrystallization)
- Standard laboratory glassware (round-bottom flask, dropping funnel, beaker, etc.)
- Magnetic stirrer and hotplate
- Buchner funnel and filter paper

Methodology:

- Dissolution: In a round-bottom flask, dissolve 2-hydroxybenzonitrile in concentrated sulfuric acid at 0 °C with stirring.
- Nitration: Slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the flask, maintaining the temperature below 10 °C.
- Reaction: Continue stirring the mixture at 0-5 °C for 1-2 hours.

- Quenching: Carefully pour the reaction mixture onto crushed ice with stirring.
- Precipitation and Filtration: Allow the precipitate to form and then collect the solid product by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid with cold deionized water until the filtrate is neutral.
- Drying: Dry the crude product in a desiccator or a vacuum oven at a low temperature.

## Purification of 2-Hydroxy-5-nitrobenzonitrile

Purification of the crude product can be achieved through recrystallization.

Materials:

- Crude **2-Hydroxy-5-nitrobenzonitrile**
- Ethanol
- Deionized Water
- Erlenmeyer flasks
- Hotplate
- Buchner funnel and filter paper

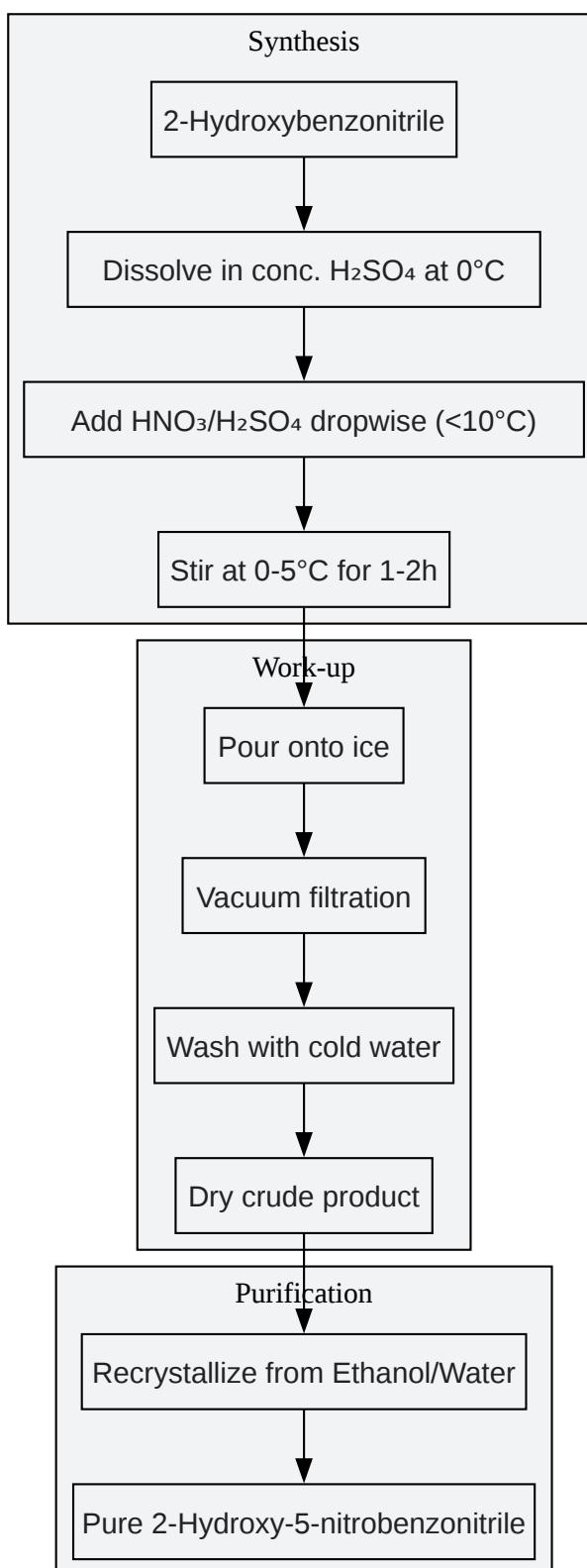
Methodology:

- Dissolution: Dissolve the crude product in a minimum amount of hot ethanol in an Erlenmeyer flask.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Slowly add hot deionized water to the hot ethanol solution until the solution becomes slightly turbid. Then, add a small amount of hot ethanol to redissolve the precipitate and allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to induce crystallization.

- Filtration: Collect the purified crystals by vacuum filtration.
- Drying: Dry the crystals in a desiccator or vacuum oven.

## Mandatory Visualizations

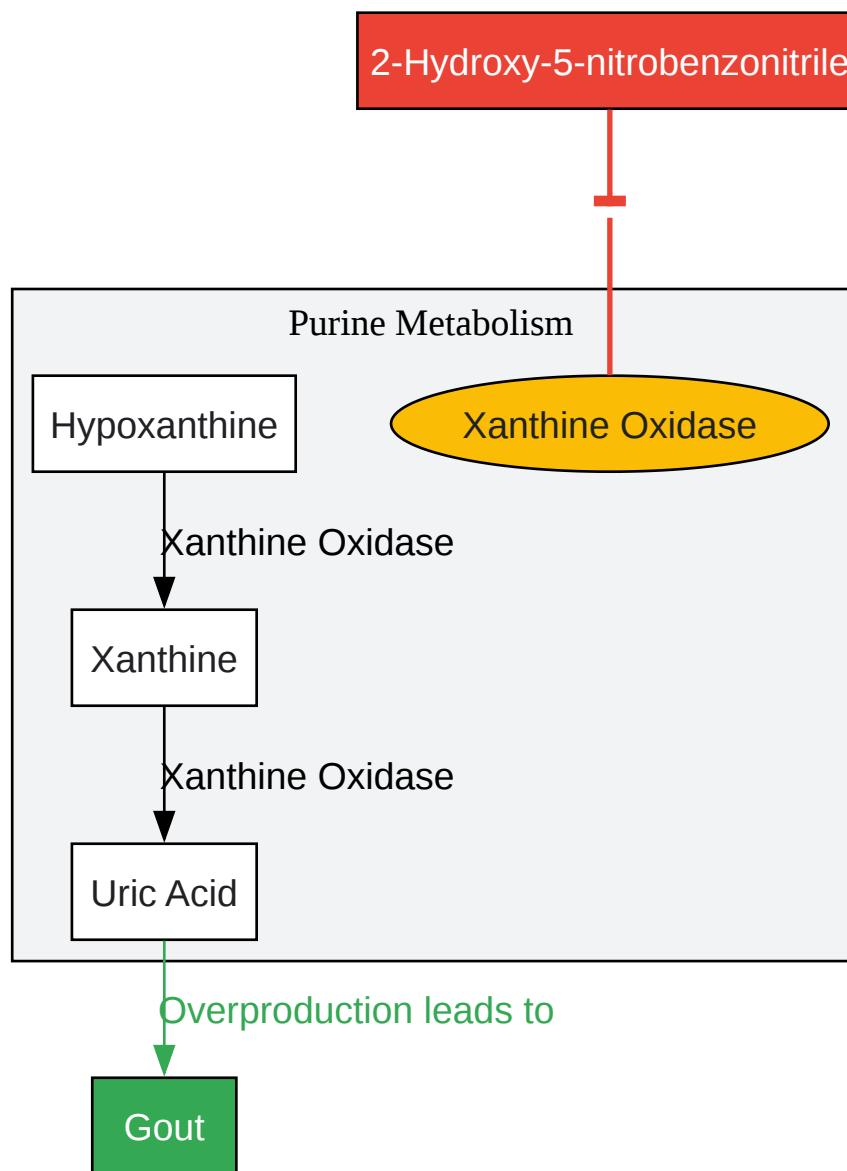
### Synthesis Workflow

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Caption: Proposed workflow for the synthesis and purification of **2-Hydroxy-5-nitrobenzonitrile**.

## Biological Activity and Signaling Pathways

**2-Hydroxy-5-nitrobenzonitrile** has been identified as a potent inhibitor of xanthine oxidase. Xanthine oxidase is a key enzyme in purine metabolism, catalyzing the oxidation of hypoxanthine to xanthine and then to uric acid.<sup>[9][10]</sup> Inhibition of this enzyme is a common therapeutic strategy for conditions like gout, which is caused by an overproduction of uric acid.<sup>[9]</sup> The compound has also been noted for its potential immunomodulatory and antimicrobial activities. The antimicrobial mechanism of nitro-containing compounds often involves the enzymatic reduction of the nitro group within microbial cells to produce reactive nitrogen species that can damage cellular components.



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Caption: General mechanism of xanthine oxidase inhibition by **2-Hydroxy-5-nitrobenzonitrile**.

## Safety Information

**2-Hydroxy-5-nitrobenzonitrile** is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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Email: [info@benchchem.com](mailto:info@benchchem.com)